

# Technical Support Center: Overcoming Co-elution in PCB Congener Analysis

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## Compound of Interest

Compound Name: 2,2',3,3',4,6,6'-Heptachlorobiphenyl

CAS No.: 52663-65-7

Cat. No.: B1596414

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Welcome to the technical support center for polychlorinated biphenyl (PCB) congener analysis. As a Senior Application Scientist, I've designed this guide to provide researchers, scientists, and drug development professionals with expert insights and practical, field-proven solutions to one of the most persistent challenges in environmental and toxicological analysis: chromatographic co-elution.

This resource is structured to move from foundational questions to advanced troubleshooting workflows. We will explore the causality behind experimental choices, providing you with the knowledge to not only solve current co-elution issues but also to proactively design more robust analytical methods.

## Frequently Asked Questions (FAQs)

This section addresses the most common initial questions encountered when dealing with PCB co-elution.

**Q1:** What is co-elution and why is it a major problem in PCB analysis?

**A1:** Co-elution occurs when two or more different PCB congeners (or a congener and a matrix interference) are not separated by the gas chromatography (GC) column and pass through the detector at the same time, appearing as a single peak.<sup>[1]</sup> This is a significant problem because the toxicity of PCBs is highly congener-specific.<sup>[1]</sup> For instance, the World Health Organization (WHO) has designated twelve "dioxin-like" PCBs as toxic based on their structure.<sup>[2]</sup> If a toxic congener co-elutes with a less toxic one, it can lead to inaccurate quantification and a flawed toxicological risk assessment.

**Q2:** I'm seeing a shoulder on my chromatographic peak. Is this co-elution?

**A2:** A shoulder, or any peak asymmetry that isn't a gradual tail, is a strong indicator of co-elution.<sup>[3]</sup> While perfect co-elution can result in a symmetrical peak, a shoulder suggests that two compounds are eluting almost simultaneously.<sup>[3]</sup> However, before assuming co-elution, it's wise to perform basic GC system maintenance, as issues like a contaminated inlet liner or column degradation can also cause poor peak shape.<sup>[4]</sup>

Q3: My congeners have the same number of chlorines (e.g., they are isomers). Can my mass spectrometer (MS) distinguish them if they co-elute?

A3: Generally, no. PCB congeners that are isomers (having the same number and type of atoms, just arranged differently) will have nearly identical mass spectra under standard electron ionization (EI).<sup>[5]</sup> This makes them indistinguishable by a mass spectrometer if they are not chromatographically separated.<sup>[6]</sup> Therefore, for co-eluting isomers, chromatographic separation is mandatory for individual quantification.<sup>[6]</sup> The only exception is when MS can differentiate co-eluting congeners from different chlorination levels (homologues).<sup>[6]</sup><sup>[7]</sup>

Q4: What is the first and simplest step I should take to resolve a known co-elution?

A4: The most straightforward initial step is to optimize your GC oven's temperature program. A slower temperature ramp rate increases the time analytes spend interacting with the stationary phase, which can significantly improve the resolution of closely eluting peaks. This doesn't require changing any hardware and can often resolve minor co-elution issues.

Q5: Are there official methods that acknowledge and provide guidance on PCB co-elution?

A5: Yes, regulatory bodies like the U.S. Environmental Protection Agency (EPA) explicitly acknowledge the challenge. For example, EPA Method 8082A notes that not all 209 congeners can be separated on a single column and requires analysts to either document the resolution of congeners or establish procedures for reporting co-eluting congeners.<sup>[8]</sup> Newer proposed methods like EPA Method 1628 aim to quantify all 209 congeners, reporting them as individual congeners or as groups of co-eluting congeners.<sup>[9]</sup>

## Troubleshooting Guides & Advanced Solutions

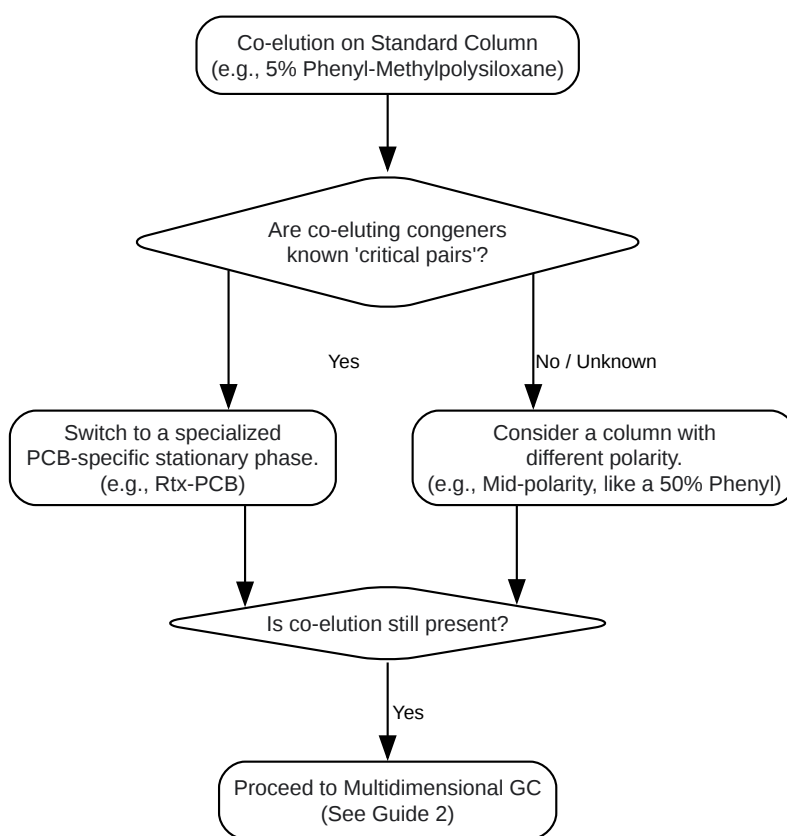
When basic method optimization is insufficient, a more systematic approach is required. These guides provide detailed protocols and the scientific rationale for more advanced techniques.

### Guide 1: Strategic Selection of GC Stationary Phases

The choice of GC column is the most critical factor dictating selectivity. If you are facing persistent co-elution, your stationary phase chemistry may not be suitable for your specific congeners of interest.

The Causality: Separation in GC is based on the differential partitioning of analytes between the mobile phase (carrier gas) and the stationary phase. Different stationary phases have unique chemical structures that create different types of intermolecular interactions (e.g., dispersion, dipole-dipole). By changing the stationary phase, you change the nature of these interactions, which in turn alters the elution order and can resolve co-eluting compounds.

Troubleshooting Logic: Selecting a Column



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Caption: Logic for stationary phase selection.

Data Presentation: Comparing Column Selectivity

The table below summarizes common stationary phases and their effectiveness for separating notoriously difficult PCB congener pairs.

Stationary Phase (Common Name)	USP Phase	Polarity	Recommended For Separating	Not Ideal For
DB-5ms, InertCap 5MS	G27	Low Polarity	General purpose screening, robust	Critical pairs like PCB-28/31[10]
DB-XLB, Rtx-PCB	Proprietary	Low Polarity	Planar "dioxin-like" PCBs, PCB-138/163/164[6]	General semivolatiles (less versatile)
DB-17, Rtx-50, InertCap 17	G3	Mid-Polarity	Orthogonal separation (2nd dimension), PCB-153/132[6]	Can have high bleed at elevated temps
HT-8	Proprietary	Mid-Polarity	High-temperature applications, specific PCB/PBDE separations[11]	Less common, may have limited literature

## Guide 2: Multidimensional Gas Chromatography (MDGC)

When a single column cannot provide the required resolution, using two columns with different stationary phases is the ultimate solution for chromatographic separation. This can be done in two primary ways: Heart-Cutting MDGC or Comprehensive 2D GC (GCxGC).

### Technique A: Heart-Cutting MDGC

Concept: Heart-cutting MDGC is a targeted approach where only a small, specific, and unresolved portion of the chromatogram from the first column (the "heart-cut") is selectively transferred to a second, different column for further separation.[12][13] This is ideal when you have only one or a few known co-eluting groups in an otherwise well-resolved chromatogram.

Experimental Protocol: Heart-Cut MDGC for PCB-28/31

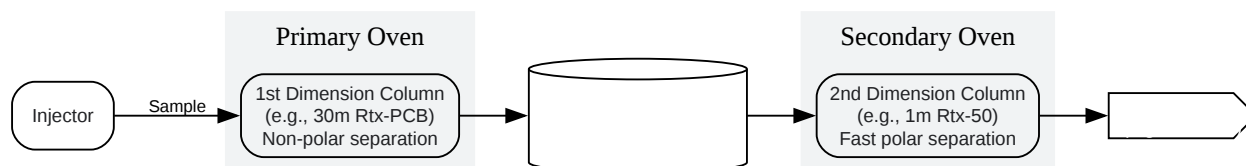
- System Setup: Connect two GCs or use a dual-oven system.[12]
  - First Dimension (1D): A long, non-polar column (e.g., 30-60m DB-5ms) to perform the initial separation.
  - Switching Device: A Deans switch or similar fluidic device to divert the flow.
  - Second Dimension (2D): A column of different polarity (e.g., 30m Rtx-50) housed in a separate oven.[11]
- Initial 1D Analysis: Inject your PCB standard and determine the exact retention time window where the co-eluting pair (e.g., PCB-28/31) elutes.
- Set Heart-Cut Times: Program the switching device to divert the carrier gas flow from the 1D column to the 2D column only during that specific time window.

- Optimize 2D Separation: The trapped fraction is focused at the head of the second column (often using cryo-trapping or a lower initial oven temperature).[12] A separate, optimized temperature program is then run on the second oven to separate the targeted congeners.
- Data Analysis: Combine the data from the two detectors to create a complete picture of the sample, with high resolution for the targeted fraction.

## Technique B: Comprehensive Two-Dimensional GC (GCxGC)

Concept: GCxGC is the most powerful chromatographic separation technique available.[5] In this setup, the entire effluent from the first column is continuously and rapidly sampled and re-injected onto a very short second column.[6] This is accomplished using a modulator, which traps, focuses, and re-injects small fractions sequentially. The result is a complete two-dimensional separation, plotted as a contour plot, which dramatically increases peak capacity.[6][7]

Workflow: GCxGC System



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Caption: Workflow of a comprehensive GCxGC system.

Data Presentation: The Power of GCxGC in Practice

The resolution of PCBs 153, 132, and 105 is a classic example. On many single columns, hexachlorobiphenyls 153 and 132 co-elute, making them impossible to distinguish even with MS.[6] GCxGC can resolve this.

Technique	Result for PCBs 153, 132, 105	Causality
1D-GC	Co-elution of PCB-153 and PCB-132.[6]	Separation is based on a single interaction mechanism (e.g., boiling point on a non-polar column). These isomers have very similar properties.
GCxGC	Full baseline resolution of all three congeners.[6]	The second dimension column (e.g., a mid-polar phase) introduces a different separation mechanism (e.g., polarizability), allowing the isomers to be separated based on subtle structural differences.[5][6]

## Guide 3: Advanced Mass Spectrometry Solutions

In some cases, perfect chromatographic separation is not feasible. Here, the power of the mass spectrometer can be leveraged to deconvolve data from overlapping peaks.

Concept: Mass spectral deconvolution refers to algorithms within instrument software that can mathematically separate the mass spectra of two or more co-eluting compounds.[14] The algorithm works by detecting subtle differences in the mass spectra across the profile of a single chromatographic peak. If ion ratios change from the front of the peak to the back, it indicates the presence of more than one compound, allowing the software to extract a "pure" spectrum for each.[14][15]

When to Use Deconvolution:

- You have high-quality mass spectral data: A minimum of 10-15 scans across the peak is required for the algorithm to work effectively.[14] Time-of-flight (TOF) mass spectrometers are ideal for this due to their high acquisition rates.[5][7]
- You have partial chromatographic separation: The algorithm works best on peaks with slight retention time differences (shoulders or fused peaks). It cannot resolve compounds that co-elute perfectly with the exact same peak apex and shape.[14]
- Co-eluting compounds are isomers: This is where deconvolution is most valuable, as traditional selected ion monitoring (SIM) cannot distinguish between them.

Protocol: Applying Mass Spectral Deconvolution

- Acquire High-Quality Data: Use a fast-scanning MS (like a TOFMS or a modern quadrupole) and ensure your chromatographic peak has at least 10 data points across its width.[14][16]
- Select Deconvolution Software: Use the deconvolution software provided by your instrument manufacturer (e.g., Agilent MassHunter, LECO ChromaTOF) or a specialized third-party program.
- Process the Data: In your data analysis software, select the chromatographic peak of interest.
- Run the Deconvolution Algorithm: The software will analyze the ion signals across the peak. It identifies ions that maximize at slightly different times and groups them into distinct components.
- Review Results: The software will present the "pure" mass spectrum for each identified component. These can then be searched against a spectral library (like NIST or a custom PCB library) for confident identification.
- Validate: Always confirm deconvolution results by analyzing individual standards of the suspected co-eluting congeners to verify their retention times and mass spectra in your system.

By combining advanced separation techniques with intelligent data processing, even the most challenging PCB co-elution problems can be overcome, leading to more accurate, reliable, and defensible scientific results.

## References

- Title: GCxGC-TOFMS OF POLYCHLORINATED BIPHENYLS - Dioxin 20XX International Symposium Source: Dioxin 20XX International Symposium URL:[[Link](#)]

- Title: Defining the Retention Times of 209 PCB Congeners Using GCxGC-TOFMS Source: Gcms.cz URL:[\[Link\]](#)
- Title: EPA Proposes Significant Changes to List of Approved Methods for Analyzing Effluent under the Clean Water Act, Including PCB and PFAS Methods Source: JD Supra URL:[\[Link\]](#)
- Title: Feasibility of two multidimensional techniques, heart-cut MDGC and GCxGC, for the separation of PCBs and PBDEs Source: PubMed URL:[\[Link\]](#)
- Title: Issue Paper: Analysis of PCB Congeners vs. Aroclors in Ecological Risk Assessment Source: CLU-IN URL:[\[Link\]](#)
- Title: Defining the Retention Times of 209 PCB Congeners Using GCxGC-TOFMS Source: LECO Corporation URL:[\[Link\]](#)
- Title: Two-dimensional liquid chromatography (2D-LC) with multiple heart-cutting Source: Technology Networks URL:[\[Link\]](#)
- Title: Improved separation of the 209 PCBs using GCxGC-TOFMS Source: OSTI.GOV URL:[\[Link\]](#)
- Title: GCxGC(qMS) PCB Source: Shimadzu URL:[\[Link\]](#)
- Title: Method 8082A: Polychlorinated Biphenyls (PCBs) by Gas Chromatography Source: U.S. Environmental Protection Agency (EPA) URL:[\[Link\]](#)
- Title: Agilent GC Column Equivalent - J&W, CP-Sil, Varian, Chrompak & More Source: GL Sciences URL:[\[Link\]](#)
- Title: Appendix D: Water Quality Monitoring Analytical PCB Methods Source: U.S. Environmental Protection Agency (EPA) URL:[\[Link\]](#)
- Title: Evaluation of Several Columns and Solvents for Gel Permeation Chromatography (GPC) Clean-Up of Fish Tissue Prior to PCB Analysis Source: LCGC International URL:[\[Link\]](#)
- Title: Appropriate use of EPA Methods 8082 and 1668 Source: ESSLAB URL:[\[Link\]](#)
- Title: Adding more Power to your GC-MS Analysis through Deconvolution Source: Technology Networks URL:[\[Link\]](#)
- Title: Application of Multidimensional (Heart-Cut) Gas Chromatography to the Analysis of Complex Mixtures of Organic Pollutants in Environmental Samples Source: CHIMIA URL:[\[Link\]](#)
- Title: Deconvolution of Co-Eluting Compounds to Obtain Pure Mass Spectra in LC-HR-MS E Data Using Nonnegative PARAFAC2 Source: SSRN URL:[\[Link\]](#)
- Title: GC Column Comparison Chart – Agilent, Restek, Phenomenex Equivalents Source: GL Sciences URL:[\[Link\]](#)
- Title: Polychlorinated Biphenyls (PCB) Analysis in Environmental Samples by GC/MS Source: Agilent URL:[\[Link\]](#)
- Title: Challenges in the application of conventional PCB quantitation methods to studies of "invasive" freshwater organisms Source: PubMed URL:[\[Link\]](#)

- Title: (PDF) Application of Multidimensional (Heart-Cut) Gas Chromatography to the Analysis of Complex Mixtures of Organic Pollutants in Environmental Samples Source: ResearchGate URL: [\[https://www.researchgate.net/publication/23249121\\_Application\\_of\\_Multidimensional\\_Heart-Cut\\_Gas\\_Chromatography\\_to\\_the\\_Analysis\\_of\\_Complex\\_Mixtures\\_of\\_Organic\\_Pollutants\\_in\\_Environmental\\_Samples\]](https://www.researchgate.net/publication/23249121_Application_of_Multidimensional_Heart-Cut_Gas_Chromatography_to_the_Analysis_of_Complex_Mixtures_of_Organic_Pollutants_in_Environmental_Samples) ([Link] [Chromatography\\_to\\_the\\_Analysis\\_of\\_Complex\\_Mixtures\\_of\\_Organic\\_Pollutants\\_in\\_Environmental\\_Samples](#))
- Title: The Determination of Polychlorinated Biphenyls(PCB) Using EPA Method 8082 Source: Restek URL:[\[Link\]](#)
- Title: GC Columns Source: Chromtech URL:[\[Link\]](#)
- Title: Chapter 6: Heart-cutting Two-dimensional Gas Chromatography Source: Royal Society of Chemistry URL:[\[Link\]](#)
- Title: Deconvolution of Mixture Spectra from Ion-Trap Data-Independent-Acquisition Tandem Mass Spectrometry Source: PMC URL:[\[Link\]](#)
- Title: PCB Troubleshooting Guide Source: Global Electronic Services URL:[\[Link\]](#)
- Title: TROUBLESHOOTING GUIDE Source: Restek URL:[\[Link\]](#)
- Title: Deconvolution of Co-eluting Chromatographic Signals through Vacuum Ultraviolet Spectroscopy Source: VUV Analytics URL:[\[Link\]](#)
- Title: Improved Separation of the 209 Polychlorinated Biphenyl Congeners Using Comprehensive Two-Dimensional Gas Chromatography–Time-of-Flight Mass Spectrometry Source: ResearchGate URL:[\[Link\]](#)
- Title: Congener specific analysis of polychlorinated biphenyls (PCBs) in serum using GC/MSD Source: National Institute of Environmental Health Sciences URL:[\[Link\]](#)
- Title: Co-Elution: The Achilles' Heel of Chromatography (and What You Can Do About It) Source: Axion Labs URL:[\[Link\]](#)
- Title: Troubleshooting PCBs Like a Pro: A Step-by-Step Guide Using Diagnostic Tools Source: ALLPCB URL:[\[Link\]](#)
- Title: Unit Mass Spectral Deconvolution for Molecular Weight Confirmation of Large Molecules Source: Agilent URL: [\[Link\]](#)

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## Sources

1. [clu-in.org](http://clu-in.org) [[clu-in.org](http://clu-in.org)]
2. [esslabshop.com](http://esslabshop.com) [[esslabshop.com](http://esslabshop.com)]
3. [Co-Elution: How to Detect and Fix Overlapping Peaks.](#) [[axionlabs.com](http://axionlabs.com)]

- [4. phenomenex.blob.core.windows.net](https://phenomenex.blob.core.windows.net) [[phenomenex.blob.core.windows.net](https://phenomenex.blob.core.windows.net)]
- [5. gcms.cz](https://gcms.cz) [[gcms.cz](https://gcms.cz)]
- [6. dioxin20xx.org](https://dioxin20xx.org) [[dioxin20xx.org](https://dioxin20xx.org)]
- [7. osti.gov](https://osti.gov) [[osti.gov](https://osti.gov)]
- [8. epa.gov](https://epa.gov) [[epa.gov](https://epa.gov)]
- [9. EPA Proposes Changes to Approved Methods for Analyzing Effluent under CWA, Including PCB and PFAS Methods: Manko, Gold, Katcher & Fox](#) [[mankogold.com](https://mankogold.com)]
- [10. agilent.com](https://agilent.com) [[agilent.com](https://agilent.com)]
- [11. Feasibility of two multidimensional techniques, heart-cut MDGC and GCxGC, for the separation of PCBs and PBDEs - PubMed](#) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [12. chimia.ch](https://chimia.ch) [[chimia.ch](https://chimia.ch)]
- [13. books.rsc.org](https://books.rsc.org) [[books.rsc.org](https://books.rsc.org)]
- [14. chromatographytoday.com](https://chromatographytoday.com) [[chromatographytoday.com](https://chromatographytoday.com)]
- [15. papers.ssrn.com](https://papers.ssrn.com) [[papers.ssrn.com](https://papers.ssrn.com)]
- [16. gcms.cz](https://gcms.cz) [[gcms.cz](https://gcms.cz)]
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